

# KT5720 solubility in DMSO and other solvents

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Compound of Interest		
Compound Name:	KT5720	
Cat. No.:	B1673859	Get Quote

# **Application Notes and Protocols for KT5720**

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed information on the solubility, storage, and use of **KT5720**, a potent and selective inhibitor of Protein Kinase A (PKA). The included protocols offer step-by-step guidance for preparing **KT5720** solutions and utilizing them in common research applications.

### **Introduction to KT5720**

**KT5720** is a cell-permeable, reversible, and ATP-competitive inhibitor of cAMP-dependent protein kinase A (PKA).[1][2] It exhibits high selectivity for PKA over other kinases such as PKC and PKG, making it a valuable tool for investigating PKA-mediated signaling pathways.[2][3] Its applications are widespread in neuroscience, cancer research, and cell biology, where it is used to study processes like synaptic plasticity, cell cycle regulation, and apoptosis.[1][3]

## Solubility of KT5720

The solubility of **KT5720** is a critical factor for its effective use in experimental settings. The compound is sparingly soluble in aqueous solutions and requires organic solvents for initial dissolution.

Table 1: Quantitative Solubility of KT5720 in Various Solvents



Solvent	Concentration (mg/mL)	Molar Concentration (mM)	Reference(s)
Dimethyl Sulfoxide (DMSO)	1	~1.86	[4]
Dimethyl Sulfoxide (DMSO)	up to 26.88	up to 50	[5]
Methanol	5	~9.3	[4]
Aqueous Buffers (e.g., PBS)	Poorly soluble	-	_

Note on Aqueous Solubility: **KT5720** has very low solubility in aqueous buffers. It is standard practice to first prepare a concentrated stock solution in a suitable organic solvent, such as DMSO, and then dilute this stock solution into the aqueous experimental medium to the final desired concentration. Ensure that the final concentration of the organic solvent in the aqueous medium is low enough to not affect the biological system (typically  $\leq 0.1\%$  DMSO).

### **Protocols**

## **Preparation of KT5720 Stock Solution**

This protocol describes the preparation of a 10 mM stock solution of **KT5720** in DMSO.

#### Materials:

- KT5720 (solid powder)
- Dimethyl Sulfoxide (DMSO), anhydrous
- Sterile microcentrifuge tubes
- Vortex mixer

#### Procedure:

### Methodological & Application

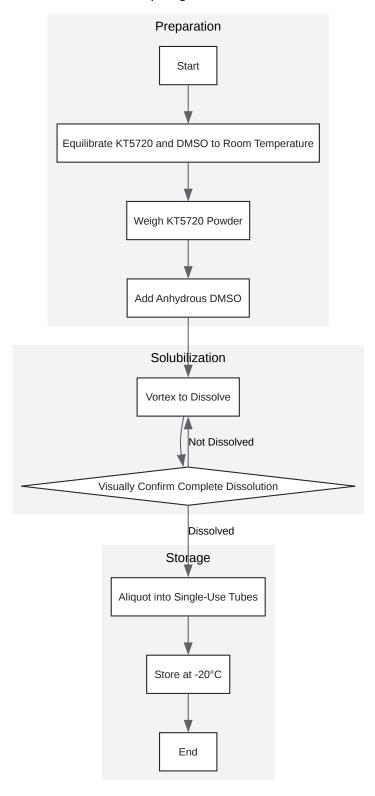




- Equilibrate Reagents: Allow the vial of **KT5720** powder and the anhydrous DMSO to come to room temperature before opening to prevent condensation.
- Weigh **KT5720**: Accurately weigh the desired amount of **KT5720** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 5.38 mg of **KT5720** (Molecular Weight = 537.6 g/mol).
- Dissolution: Add the appropriate volume of anhydrous DMSO to the KT5720 powder. For the example above, add 1 mL of DMSO.
- Solubilization: Vortex the solution thoroughly until the KT5720 is completely dissolved.
  Gentle warming in a 37°C water bath can aid in dissolution if necessary.
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
- Storage: Store the aliquots at -20°C. Under these conditions, the stock solution is stable for up to 6 months. Some sources suggest storage for up to one month.[2]



### Workflow for Preparing KT5720 Stock Solution





# PKA Signaling Pathway and KT5720 Inhibition Ligand Cell Membrane G-Protein Coupled Receptor (GPCR) activates G-Protein activates Cytoplasm Adenylyl Cyclase (AC) ATP converts cAMP binds to Regulatory Subunits (R) Inactive PKA (R2C2 Tetramer) inhibits releases Active Catalytic Subunit (C) Downstream Substrates phosphorylates Phosphorylated Substrates leads to Cellular Response (e.g., Gene Transcription, Metabolism)

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